

safety data sheet (SDS) for 3-Hydroxy-1-propenylboronic acid

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Compound of Interest

Compound Name:	3-Hydroxy-1-propenylboronic acid
CAS No.:	185909-51-7
Cat. No.:	B3021497

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Technical Safety Guide: 3-Hydroxy-1-propenylboronic acid

Executive Summary & Chemical Identity

3-Hydroxy-1-propenylboronic acid is a specialized organoboron intermediate used primarily in the synthesis of complex allylic alcohol motifs via Suzuki-Miyaura cross-coupling. Unlike robust aryl boronic acids, this alkenyl boronic acid possesses a dual-reactivity profile: the Lewis-acidic boron center and the nucleophilic allylic alcohol.

This guide addresses the free acid form (CAS: Not widely listed; Analogous Pinacol Ester CAS: 167896-48-2) and its operational safety. Researchers must recognize that the free acid is thermodynamically unstable, prone to reversible dehydration into boroxine anhydrides, and sensitive to oxidative deboronation.

Chemical Characterization Table

Property	Specification	Notes
IUPAC Name	(1E)-3-Hydroxyprop-1-en-1-ylboronic acid	Assumes trans geometry (most common synthetic target).
Molecular Formula	C ₃ H ₇ BO ₃	MW: 101.90 g/mol
Physical State	White to off-white solid	Hygroscopic; tends to clump.
Solubility	DMSO, Methanol, Ethanol	Limited solubility in non-polar solvents (Hexane).
Stability	Low (Free Acid)	Dehydrates to boroxine; Oxidizes in air over time.
Analogous CAS	167896-48-2 (Pinacol Ester)	The ester is the preferred handling form for stability.

Hazard Identification & Risk Assessment (GHS)

Based on structure-activity relationships (SAR) with 1-propenylboronic acid and allylic alcohols.

GHS Classification (Inferred)

- Skin Corrosion/Irritation: Category 2 (H315)[1][2]
- Serious Eye Damage/Irritation: Category 2A (H319)[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335 - Respiratory Irritation) [1]

Critical Health Hazards

- Respiratory Irritation: Boronic acids are potent mucous membrane irritants. Inhalation of dust can trigger acute bronchospasm.
- Allylic Toxicity: While boronic acids are generally low-toxicity, the 3-hydroxy-1-propenyl moiety mimics allylic alcohols. Allylic alcohols can be metabolized to reactive aldehydes (e.g., acrolein analogs), posing a theoretical risk of higher toxicity than simple alkyl boronic acids.

- Boroxine Formation: Spontaneous dehydration releases water, which may be incompatible with strictly anhydrous reaction conditions (e.g., using pyrophoric bases).

Safe Handling & Storage Protocols

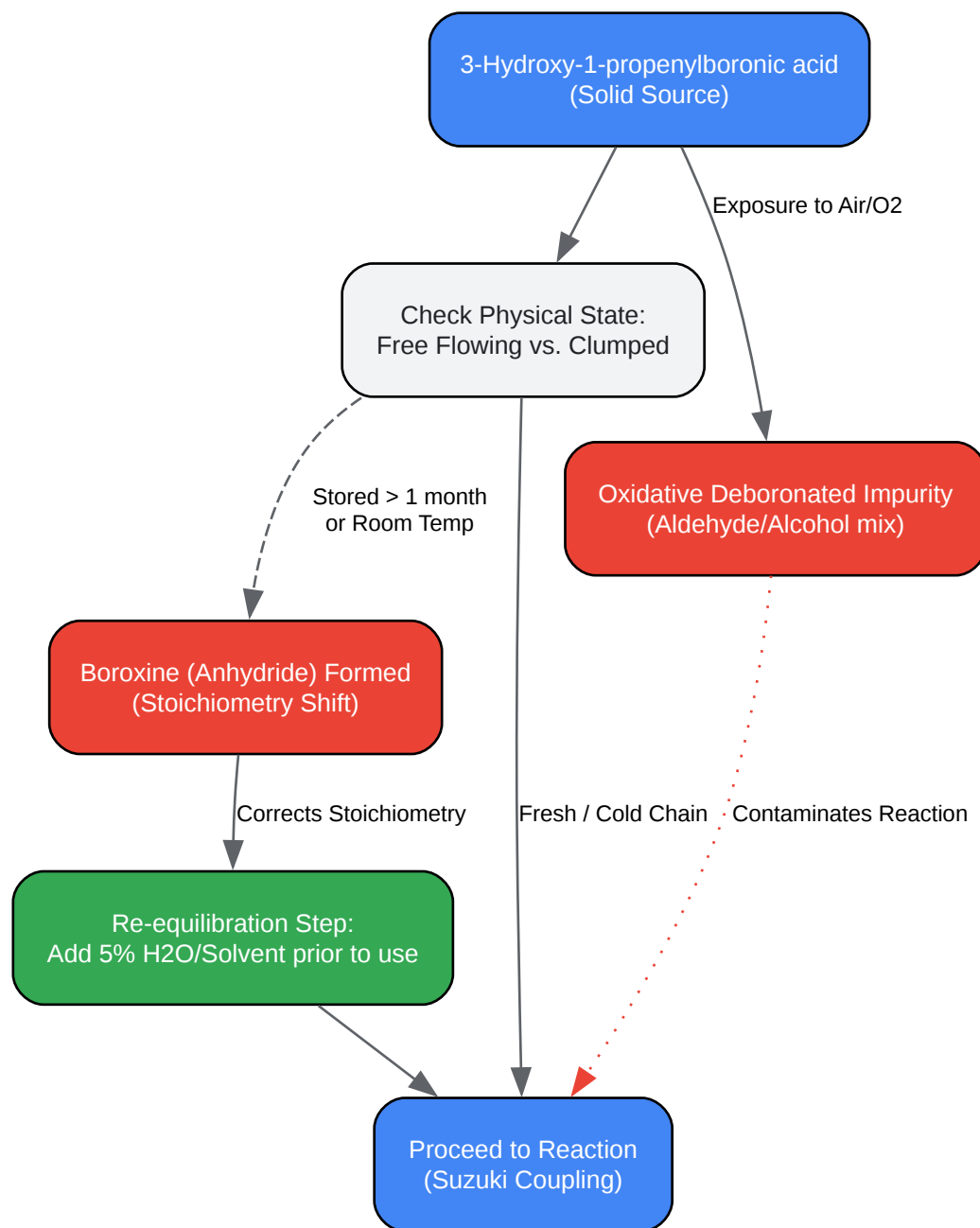
Causality: Why do we handle it this way?

The Boroxine Equilibrium Cycle

The primary handling challenge is the compound's tendency to dehydrate into a cyclic trimer (boroxine). This is not a degradation but an equilibrium driven by entropy and water removal.

- Storage Rule: Store at -20°C under an inert atmosphere (Argon/Nitrogen).
 - Reasoning: Low temperature kinetically inhibits the dehydration and oxidative deboronation. Inert gas prevents aerobic oxidation of the C-B bond, which is activated by the adjacent double bond.
- Handling Rule: Allow the vial to equilibrate to room temperature before opening.
 - Reasoning: Opening a cold vial condenses atmospheric moisture, which accelerates hydrolysis or clumping, making precise stoichiometry impossible.

DOT Diagram: Stability & Handling Logic



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Figure 1: Decision logic for handling the equilibrium between the free acid and its boroxine anhydride. Rehydration ensures accurate molarity during catalysis.

Experimental Workflow: Suzuki-Miyaura Coupling

Protocol validation for scientific integrity.

This protocol minimizes the risk of protodeboronation, a common failure mode for alkenyl boronic acids where the C-B bond breaks before coupling, yielding the alkene byproduct.

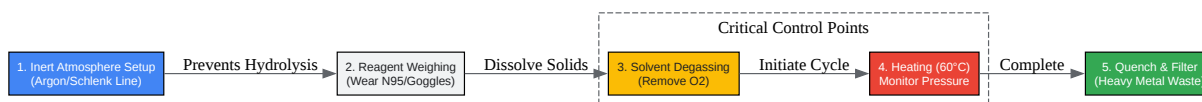
Reagents & Setup

- Substrate: Aryl Halide (1.0 equiv)
- Boron Reagent: **3-Hydroxy-1-propenylboronic acid** (1.2 - 1.5 equiv)
- Catalyst: Pd(dppf)Cl₂ · CH₂Cl₂ (3-5 mol%) - Chosen for robustness against steric bulk.
- Base: K₂CO₃ or Cs₂CO₃ (3.0 equiv)
- Solvent: THF:H₂O (4:1) - Water is essential to solubilize the inorganic base and shift the boroxine equilibrium to the reactive boronic acid species.

Step-by-Step Methodology

- Inerting: Flame-dry a Schlenk flask and backfill with Argon 3x.
- Solids Addition: Add the aryl halide, boronic acid, and base. Safety Note: Add Pd catalyst last to minimize exposure to air while solid.
- Degassing: Sparge the solvent mixture (THF/H₂O) with Argon for 15 minutes. Causality: Oxygen poisons the Pd(0) active species and promotes homocoupling.
- Reaction Initiation: Add solvent via syringe. Heat to 60°C.
- Quench: Cool to RT. Filter through a Celite pad.
 - Safety Check: The Celite pad may contain pyrophoric Pd residues. Keep wet and dispose of in a dedicated solid waste container.

DOT Diagram: Reaction Safety Workflow



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Figure 2: Workflow emphasizing safety control points. Degassing is critical to prevent catalyst poisoning and oxidative side-reactions.

Emergency Response & First Aid

Self-validating response loops.

- Inhalation:
 - Immediate Action: Move to fresh air.^{[2][3]}
 - Validation: If wheezing persists >15 mins, seek medical attention (indicates potential sensitization or deep lung irritation).
- Eye Contact:
 - Immediate Action: Rinse with water for 15 minutes, holding eyelids open.
 - Validation: Check pH of eye runoff if possible; boronic acids are weakly acidic (pKa ~8-9), but buffering capacity is low.
- Skin Contact:
 - Immediate Action: Wash with soap and water.^[3] Do not use ethanol (increases transdermal absorption).
- Spill Cleanup:

- Sweep up solids (avoid dust generation). Place in a container labeled "Boron-Contaminated Waste."
- Note: Do not mix with strong oxidizers (e.g., peroxides) in the waste stream.

Disposal & Environmental Impact

Boron compounds are regulated in many jurisdictions due to phytotoxicity (toxicity to plants).

- Waste Stream: Segregate as "Solid Organic Waste" or "Heavy Metal Waste" if mixed with Palladium.
- Water Treatment: Do not discharge into drains. Boron is difficult to remove in standard wastewater treatment plants.

References

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- Fisher Scientific. (2023). "Safety Data Sheet: 3-Hydroxyphenylboronic acid."

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